

using 5-(5-Chloro-2-fluorophenyl)nicotinaldehyde in organic synthesis

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Compound of Interest

Compound Name: 5-(5-Chloro-2-fluorophenyl)nicotinaldehyde
CAS No.: 1346692-14-5
Cat. No.: B11872053

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Technical Application Note: Strategic Utilization of **5-(5-Chloro-2-fluorophenyl)nicotinaldehyde** in Heterocyclic Scaffold Assembly

Executive Summary & Compound Profile

5-(5-Chloro-2-fluorophenyl)nicotinaldehyde represents a privileged biaryl scaffold in modern medicinal chemistry. It combines a pyridine-3-carbaldehyde core—a versatile electrophilic "handle"—with a 5-chloro-2-fluorophenyl moiety. This specific substitution pattern is highly valued for two reasons:

- **Metabolic Stability:** The fluorine atom at the ortho position blocks metabolic oxidation at a typically labile site, while the chlorine atom modulates lipophilicity (LogP) and fills hydrophobic pockets in target proteins (e.g., Kinases, GPCRs).
- **Conformational Bias:** The ortho-fluorine induces a twisted biaryl conformation relative to the pyridine ring, often critical for selectivity in atropisomeric binding pockets.

This guide details the robust synthesis of this intermediate and three high-value downstream applications: Reductive Amination, Imidazole Construction (GBB Reaction), and Vinyl Extension (HWE Reaction).

Synthesis of the Core Scaffold

The most reliable route to **5-(5-Chloro-2-fluorophenyl)nicotinaldehyde** is the Suzuki-Miyaura Cross-Coupling of 5-bromonicotinaldehyde with 5-chloro-2-fluorophenylboronic acid.

Protocol 1: Palladium-Catalyzed Biaryl Coupling

Reaction Logic: We utilize $\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{CH}_2\text{Cl}_2$ as the catalyst. Unlike $\text{Pd}(\text{PPh}_3)_4$, the bidentate dppf ligand prevents rapid catalyst deactivation and tolerates the electron-deficient nature of the pyridine ring. Potassium carbonate (K_2CO_3) serves as the base to activate the boronic acid to the boronate species, facilitating transmetallation.

Materials:

- Reactant A: 5-Bromonicotinaldehyde (1.0 equiv)
- Reactant B: 5-Chloro-2-fluorophenylboronic acid (1.1 equiv)
- Catalyst: $\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{CH}_2\text{Cl}_2$ (3-5 mol%)
- Base: K_2CO_3 (2.5 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio) - Degassed

Step-by-Step Methodology:

- **Setup:** In a reaction vial equipped with a magnetic stir bar, combine 5-bromonicotinaldehyde (e.g., 1.86 g, 10 mmol) and 5-chloro-2-fluorophenylboronic acid (1.92 g, 11 mmol).
- **Solvent Addition:** Add 1,4-Dioxane (40 mL) and Water (10 mL). Sparge with Nitrogen (N_2) for 10 minutes to remove dissolved oxygen (critical to prevent homocoupling).
- **Catalyst Addition:** Add K_2CO_3 (3.45 g, 25 mmol) followed by $\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{CH}_2\text{Cl}_2$ (408 mg, 0.5 mmol).

- Reaction: Seal the vessel and heat to 90°C for 4–6 hours.
 - IPC (In-Process Control): Monitor by TLC (Hexane/EtOAc 3:1) or LCMS. Look for the disappearance of the bromide ($R_t \sim X$ min) and appearance of the product ($M+H = 236.0$).
- Workup: Cool to room temperature (RT). Dilute with EtOAc (100 mL) and wash with water (2 x 50 mL) and brine (50 mL). Dry the organic layer over anhydrous Na_2SO_4 .
- Purification: Concentrate in vacuo. Purify via flash column chromatography (SiO_2 , Gradient 0-30% EtOAc in Hexanes). The product typically elutes as a white to pale-yellow solid.

Yield Expectation: 75–85%

Downstream Application Protocols

Application A: Reductive Amination (Linker Synthesis)

Context: Used to attach solubilizing amines (e.g., morpholine, piperazine) to the scaffold, common in kinase inhibitor design to reach the solvent front.

Protocol:

- Imine Formation: Dissolve the aldehyde (1.0 equiv) and the amine (e.g., Morpholine, 1.2 equiv) in Dichloroethane (DCE). Add Acetic Acid (1.0 equiv) to catalyze imine formation. Stir at RT for 30 mins.
- Reduction: Add Sodium Triacetoxyborohydride (STAB) (1.5 equiv).
 - Why STAB? It is milder than NaBH_4 and will reduce the iminium ion selectively without reducing the remaining aldehyde (if any) or other sensitive groups.
- Quench: Stir for 4–12 hours. Quench with saturated NaHCO_3 . Extract with DCM.

Application B: Groebke-Blackburn-Bienaymé (GBB) Reaction

Context: A powerful 3-component reaction to fuse an imidazole ring, creating an imidazo[1,2-a]pyridine-like core if 2-aminopyridine is used, or a substituted imidazole with benzylamines.

Protocol:

- Components: Combine Aldehyde (1.0 equiv), 2-Aminopyridine (1.0 equiv), and tert-Butyl Isocyanide (1.1 equiv).
- Catalyst: Scandium Triflate [Sc(OTf)₃] (5 mol%) or Iodine (10 mol%).
- Conditions: Dissolve in MeOH/DCM (1:1). Stir at RT for 12 hours.
- Outcome: Formation of a 3-substituted imidazo[1,2-a]pyridine.^[1] This locks the biaryl conformation and adds a new vector for SAR (Structure-Activity Relationship) exploration.

Application C: Horner-Wadsworth-Emmons (HWE) Reaction

Context: Extension of the carbon chain to form α,β -unsaturated esters/amides (Michael Acceptors).

Protocol:

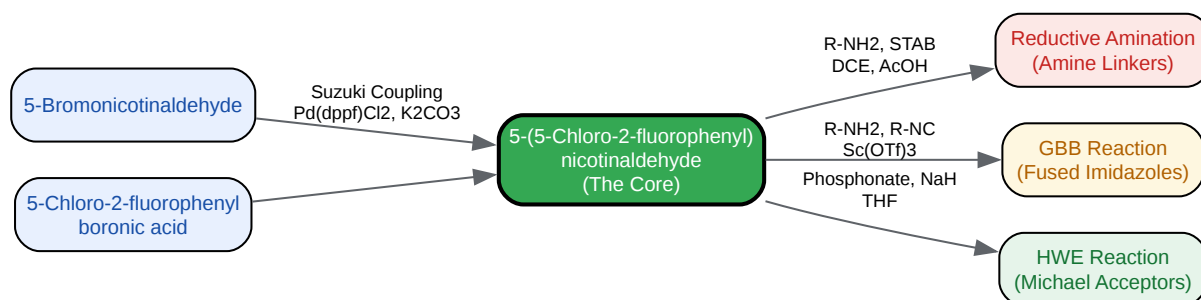
- Deprotonation: In a dry flask under N₂, dissolve Triethyl phosphonoacetate (1.2 equiv) in dry THF. Cool to 0°C. Add NaH (60% dispersion, 1.3 equiv). Stir 20 min until gas evolution ceases.
- Addition: Add the aldehyde (1.0 equiv) dropwise in THF.
- Reaction: Warm to RT and stir for 2 hours.
- Result: Exclusive formation of the (E)-acrylate derivative.

Data Summary & Visualization

Table 1: Physicochemical Profile of the Core Scaffold

Property	Value	Significance
Formula	C ₁₂ H ₇ ClFNO	Core Biaryl Unit
MW	235.64 g/mol	Fragment-like, high Ligand Efficiency (LE) potential
CLogP	~2.8	Optimal for membrane permeability
H-Bond Acceptors	2 (N, O)	Interaction with hinge region residues (e.g., Met, hinge H-bonds)
Rotatable Bonds	2	Biaryl twist allows induced fit

Visual Workflow: Synthesis & Divergence



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Caption: Figure 1. Divergent synthesis strategy starting from the Suzuki coupling of precursors to the central aldehyde hub, followed by three distinct medicinal chemistry functionalizations.

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